

1-Phenyl-2-propyn-1-ol molecular weight and formula

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Compound of Interest

Compound Name: **1-Phenyl-2-propyn-1-ol**

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In-Depth Technical Guide to 1-Phenyl-2-propyn-1-ol

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **1-Phenyl-2-propyn-1-ol**, a key building block in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Core Molecular Data

1-Phenyl-2-propyn-1-ol, also known as α -ethynylbenzyl alcohol, is a propargyl alcohol derivative.^{[1][2][3]} Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C ₉ H ₈ O ^{[1][2][3]}
Molecular Weight	132.16 g/mol ^{[1][2][3]}

Synthesis of 1-Phenyl-2-propyn-1-ol

The synthesis of (\pm) -**1-phenyl-2-propyn-1-ol** is commonly achieved through the reaction of benzaldehyde with an acetylide nucleophile. A detailed experimental protocol is outlined below.

Experimental Protocol: Synthesis of (\pm)-1-phenyl-2-propyn-1-ol

Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (catalytic amount)
- n-Butyl chloride
- Acetylene gas
- Benzaldehyde
- Saturated aqueous ammonium chloride solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether

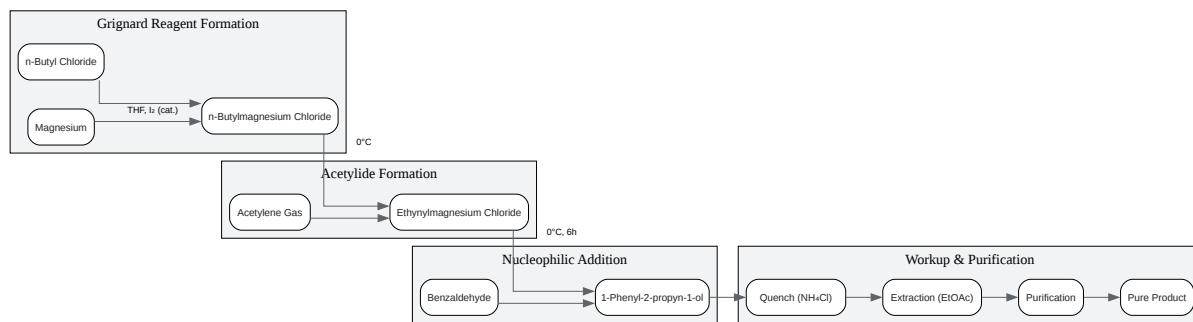
Procedure:

- A two-necked, round-bottomed flask, previously flame-dried and fitted with a reflux condenser, is charged with magnesium (518 mg, 28.3 mmol) and allowed to cool to room temperature under an argon atmosphere.
- Anhydrous THF (30 mL) and a small crystal of iodine are added to the flask.
- A portion of n-butyl chloride (2.23 mL, 28.3 mmol) is added dropwise, and the mixture is refluxed to initiate the formation of the Grignard reagent.

- Once the reaction begins, the remaining n-butyl chloride is added, and stirring is continued at room temperature until all the magnesium is consumed.
- The reaction mixture is cooled to 0°C, and acetylene gas is bubbled through the solution for 15 minutes to form the acetylide Grignard reagent.
- A solution of benzaldehyde (1.0 g, 9.4 mmol) in THF (20 mL) is added dropwise to the reaction mixture at 0°C. The mixture is then stirred for 6 hours.[\[1\]](#)
- Upon completion of the reaction, it is quenched by the addition of a saturated aqueous solution of ammonium chloride.
- The mixture is diluted with water and extracted with ethyl acetate.
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography, eluting with a 10% solution of ethyl acetate in petroleum ether, to yield **(±)-1-phenyl-2-propyn-1-ol** as a pale yellow oil.[\[1\]](#)

Synthetic Workflow

The synthesis of **1-Phenyl-2-propyn-1-ol** involves a multi-step process beginning with the formation of a Grignard reagent, followed by the introduction of acetylene, and finally the nucleophilic addition to benzaldehyde.



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Caption: Workflow for the synthesis of **1-Phenyl-2-propyn-1-ol**.

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